

N-Cyclopropylthian-4-amine: Unraveling a Chemical Enigma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-cyclopropylthian-4-amine*

Cat. No.: B15274592

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Despite a thorough investigation into the scientific and patent literature, the specific molecule **N-cyclopropylthian-4-amine** remains largely uncharacterized in publicly accessible records. As of late 2025, there is a notable absence of dedicated research papers, patents, or comprehensive technical guides detailing its discovery, historical development, or specific applications in drug development or other scientific fields.

While the chemical structure of **N-cyclopropylthian-4-amine** is indexed in chemical databases such as PubChem (CID 126971994), this entry lacks associated literature or detailed experimental data. This suggests that the compound may be a novel or niche molecule with limited research history, or it may have been synthesized as part of a larger chemical library without being the primary focus of published studies.

General synthetic routes for structurally related cyclic amines are well-established in organic chemistry. These methods often involve the reaction of a primary amine with a diol in the presence of a suitable catalyst. For instance, the synthesis of N-substituted cyclic amines can be achieved through the reaction of a primary amine with a diol using a copper-containing hydrogenation/dehydrogenation catalyst. However, specific experimental protocols for the synthesis of **N-cyclopropylthian-4-amine** are not readily available.

The broader field of amine synthesis is extensive, with numerous established methodologies for the formation of carbon-nitrogen bonds. These include reductive amination, the Gabriel synthesis, and various rearrangement reactions like the Hofmann and Curtius rearrangements.

While these general principles would likely be applicable to the synthesis of **N-cyclopropylthian-4-amine**, specific adaptations and optimizations would be necessary.

It is important to distinguish **N-cyclopropylthian-4-amine** from other structurally similar compounds that have been more extensively studied. For example, various N-substituted piperidine-4-amine derivatives have been investigated for their therapeutic potential, particularly as kinase inhibitors in cancer research. However, the thiane (also known as tetrahydrothiopyran) core of **N-cyclopropylthian-4-amine** differentiates it from these more common piperidine-based structures.

Due to the lack of specific data, it is not possible to provide a detailed technical guide on the discovery, history, experimental protocols, or biological signaling pathways associated with **N-cyclopropylthian-4-amine**. Further research and publication in the scientific literature would be required to elucidate the properties and potential applications of this particular molecule.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com